

A-769662: An In-Depth Technical Guide on the Mechanism of Action

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Compound of Interest

Compound Name: *Dgpga*

Cat. No.: *B14413525*

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Introduction

A-769662 is a potent and specific activator of AMP-activated protein kinase (AMPK), a key enzyme in the regulation of cellular energy homeostasis. Its mechanism of action involves the allosteric activation of AMPK, making it a valuable tool for studying the physiological roles of AMPK and for the potential development of therapeutic agents for metabolic diseases. This guide provides a comprehensive overview of the mechanism of action of A-769662, including its effects on signaling pathways, quantitative data from key experiments, and detailed experimental protocols.

Core Mechanism of Action

A-769662 directly activates AMPK by binding to a site on the enzyme complex, leading to a conformational change that enhances its kinase activity. This activation is independent of changes in the cellular AMP/ATP ratio, which is the canonical mechanism of AMPK activation.

Key Features of A-769662's Mechanism:

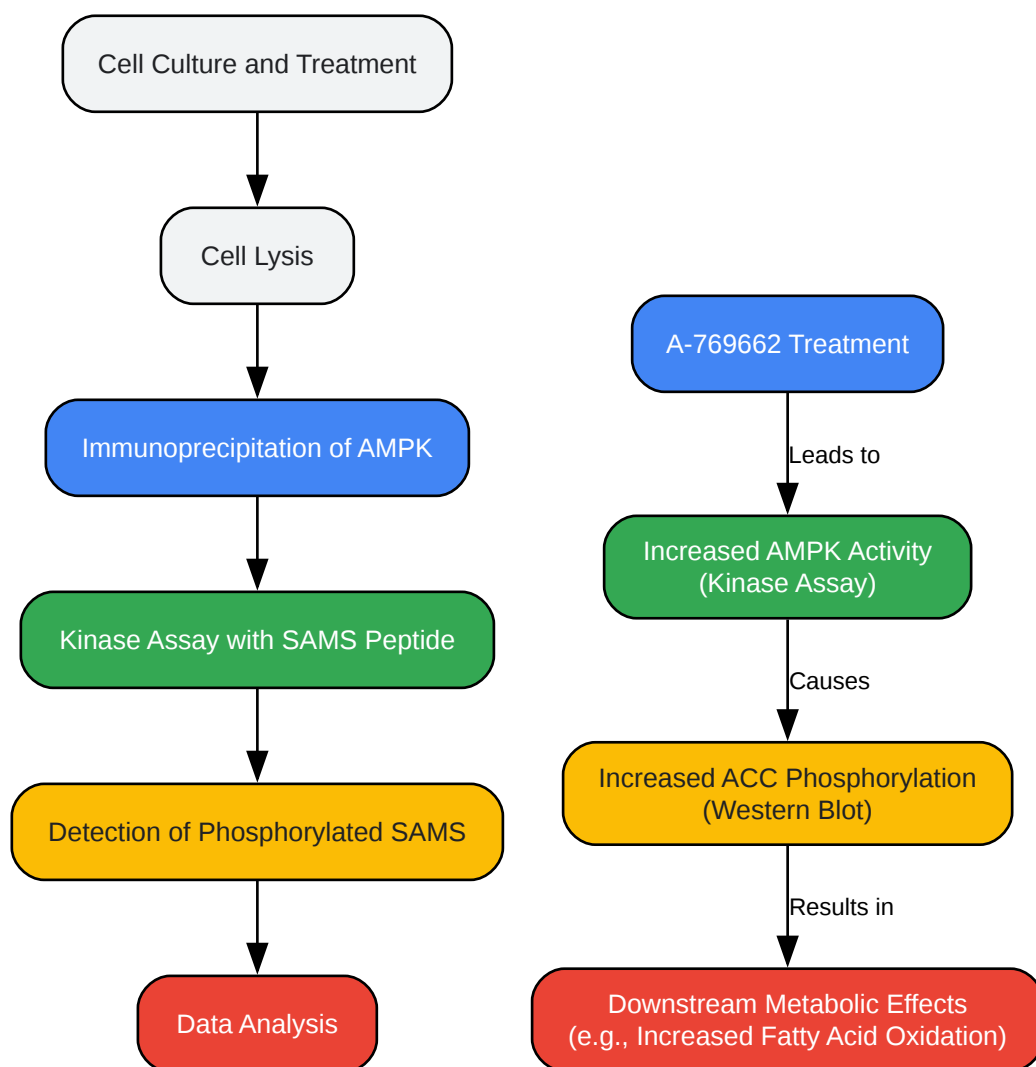
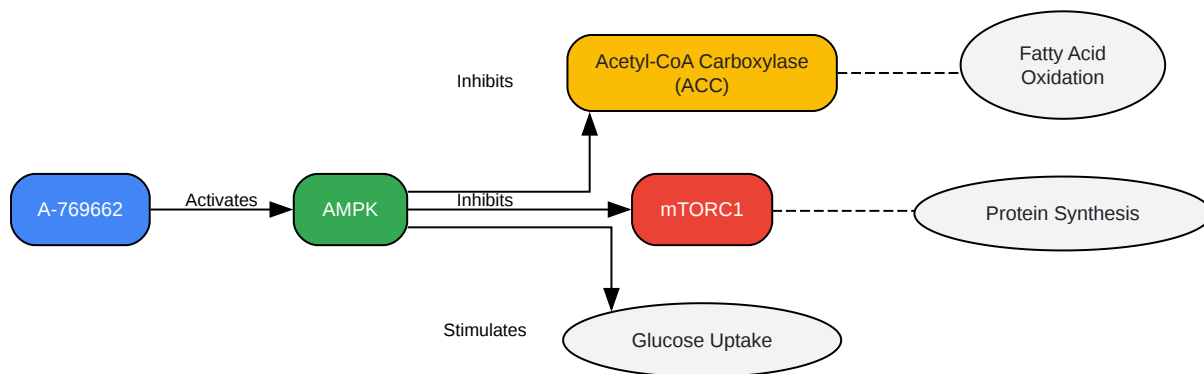
- **Allosteric Activation:** A-769662 binds to a site on the AMPK complex that is distinct from the AMP and ATP binding sites.

- **Direct Enzyme Interaction:** It directly interacts with the AMPK protein, leading to its activation.
- **AMP-Independent Activation:** A-769662 can activate AMPK even in the absence of an increase in the cellular AMP/ATP ratio.

Signaling Pathways

The activation of AMPK by A-769662 triggers a cascade of downstream signaling events that regulate various metabolic processes.

A-769662 Signaling Pathway Diagram



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